A Comprehensive Technical Guide to Dimethyl 2,5-dibromohexanedioate

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Compound of Interest

Compound Name:	*Dimethyl 2,5-dibromohexanedioate*
CAS No.:	*53490-47-4*
Cat. No.:	*B7779880*

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Introduction

Dimethyl 2,5-dibromohexanedioate is a halogenated organic compound with the CAS Number 868-72-4.[1][2] A stereoisomer, Dimethyl (2R,5S)-2,5-dibromohexanedioate, is identified by CAS Number 53490-47-4. This bifunctional molecule serves as a valuable intermediate in various fields of chemical synthesis, from the development of novel pharmaceutical agents to the engineering of advanced polymers. Its strategic placement of bromine atoms at the α-positions to the ester functionalities imparts a high degree of reactivity, making it a versatile building block for constructing complex molecular architectures.

This guide provides an in-depth exploration of **Dimethyl 2,5-dibromohexanedioate**, covering its chemical and physical properties, a detailed synthesis protocol with mechanistic insights, its applications in drug discovery and polymer science, and essential safety and handling procedures.

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Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Dimethyl 2,5-dibromohexanedioate** is fundamental to its effective application in research and development. The presence of two bromine atoms significantly influences its molecular weight, density, and reactivity compared to its non-halogenated counterpart, dimethyl adipate.

Property	Value	Source
CAS Number	868-72-4	[1][2]
Molecular Formula	$C_8H_{12}Br_2O_4$	[1]
Molecular Weight	331.99 g/mol	[1]
IUPAC Name	dimethyl 2,5-dibromohexanedioate	[1]
Synonyms	Dimethyl 2,5-dibromoadipate, 1,6-Dimethyl 2,5-dibromohexanedioate	[2]
Appearance	White crystalline powder	[3]
Melting Point	65-67 °C (for the diethyl ester)	[4]
Boiling Point	134 °C at 0.5 mmHg (for the diethyl ester)	[4]
Storage Temperature	2-8°C, under inert atmosphere	[1]

Synthesis of Dimethyl 2,5-dibromohexanedioate

The synthesis of **Dimethyl 2,5-dibromohexanedioate** typically proceeds through the α-bromination of a suitable adipic acid derivative. The Hell-Volhard-Zelinskii reaction provides a classic methodology for this transformation.[3] The reaction involves the conversion of the carboxylic acid to an acyl halide, which readily enolizes, followed by reaction with bromine. Subsequent esterification with methanol yields the desired product.

A related procedure starting from adipic acid involves initial conversion to hexanedioyl dichloride (adipoyl chloride) using thionyl chloride.[5] This is followed by bromination and then

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esterification.

Experimental Protocol: Synthesis of meso-Dimethyl 2,5-dibromohexanedioate

This protocol is adapted from the synthesis of the corresponding diethyl ester and related procedures.[4][5]

Step 1: Formation of Adipoyl Chloride

- In a round-bottom flask equipped with a reflux condenser and a gas outlet to a scrubber, add adipic acid (1.0 eq).
- Carefully add thionyl chloride (2.5 eq) portion-wise.
- Heat the mixture to 80°C under an inert atmosphere for 3 hours, or until the evolution of gas (SO_2 and HCl) ceases.
- Remove the excess thionyl chloride under reduced pressure.

Step 2: α-Bromination

- To the resulting crude adipoyl chloride, add bromine (2.5 eq) dropwise at 80°C. The use of UV irradiation can facilitate the reaction.[4]
- Maintain the temperature and continue stirring for several hours until the bromine color persists.

Step 3: Esterification

- Cool the reaction mixture in an ice bath.
- Slowly and carefully add anhydrous methanol (excess) to the flask. This step is highly exothermic and will generate HCl gas.
- Allow the mixture to stir at room temperature overnight to ensure complete esterification.

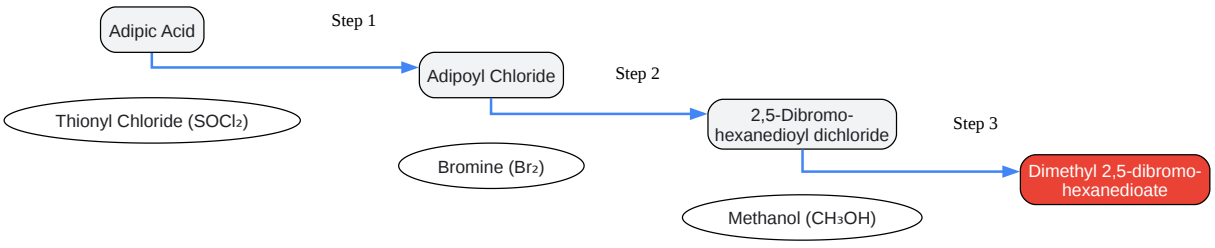
Step 4: Work-up and Purification

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- Pour the reaction mixture into a separatory funnel containing cold water and an organic solvent such as dichloromethane or diethyl ether.
- Separate the organic layer, and wash it sequentially with water, a saturated solution of sodium bicarbonate (to neutralize any remaining acid), and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure to yield the crude product.
- Purify the crude **Dimethyl 2,5-dibromohexanedioate** by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate).

Causality and Mechanistic Insights

The choice of thionyl chloride in the first step is crucial as it converts the carboxylic acid into a more reactive acyl chloride. Carboxylic acids themselves do not readily enolize at the α-position, a prerequisite for bromination. The acyl chloride, however, can tautomerize to its enol form, which then attacks a bromine molecule.[3] The reaction is typically performed to favor the formation of the meso compound, where the two bromine atoms have opposite stereochemistry.[6] This stereochemical outcome is influenced by the reaction conditions and the planar nature of the enol intermediate.



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Caption: Synthesis workflow for **Dimethyl 2,5-dibromohexanedioate**.

Applications in Drug Development and Materials Science

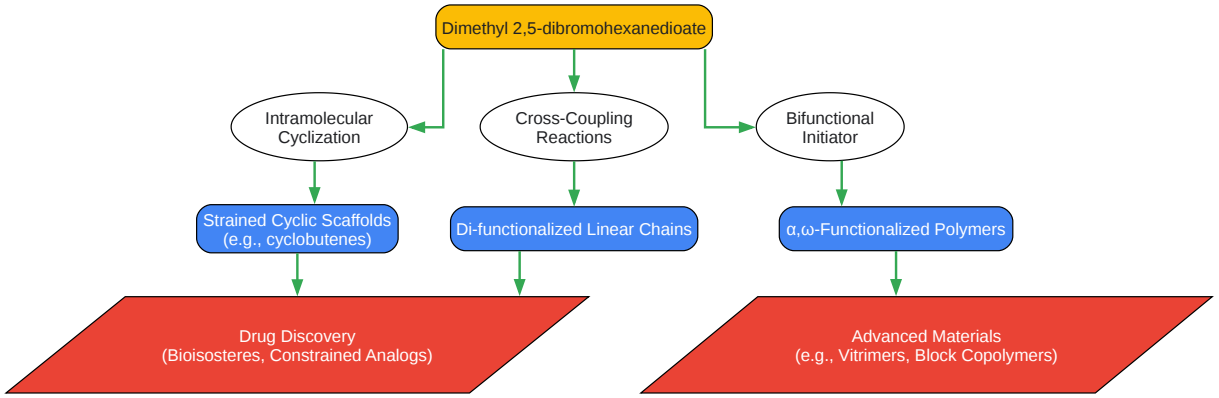
The utility of **Dimethyl 2,5-dibromohexanedioate** stems from the two reactive C-Br bonds, which can participate in a variety of nucleophilic substitution and coupling reactions. This bifunctionality allows for its use as a linker or for the construction of cyclic and polymeric structures.

Pharmaceutical Intermediates

Dimethyl 2,5-dibromohexanedioate is a key starting material for synthesizing molecules with constrained conformations, such as cyclobutene and cyclopropane derivatives.[6] These small, strained ring systems are of significant interest in medicinal chemistry as they can act as bioisosteres for larger, more flexible groups, potentially improving binding affinity and metabolic stability of drug candidates. The dibromoester can undergo intramolecular cyclization reactions or serve as a precursor for di-functionalized linear chains that are later cyclized.

For instance, treatment with a strong base can induce an intramolecular cyclization to form a cyclobutene dicarboxylate. This scaffold can be further elaborated into more complex molecules for drug discovery programs. The precise stereochemistry of the starting dibromoester (meso or a racemic mixture of enantiomers) is critical in determining the stereochemical outcome of these subsequent transformations.

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Caption: Synthetic utility of **Dimethyl 2,5-dibromohexanedioate**.

Polymer Chemistry

Analogous to its diethyl counterpart, **Dimethyl 2,5-dibromohexanedioate** can function as a bifunctional initiator in controlled radical polymerization techniques such as Atom Transfer Radical Polymerization (ATRP).[4] The two bromine atoms can initiate polymerization from both ends of the molecule, leading to the formation of polymers with a bromine atom at each chain end (α,ω-dibromo polymers). These telechelic polymers are valuable precursors for the synthesis of block copolymers and for chain-end functionalization.

Furthermore, this molecule can act as a cross-linking agent. The bromine atoms can react with nucleophilic sites on other polymer chains, forming covalent bonds that create a polymer network. This is particularly relevant in the development of materials like vitrimers, which are polymer networks that can be reprocessed and recycled due to the presence of dynamic covalent bonds.

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Analytical Characterization

Confirmation of the structure and purity of synthesized **Dimethyl 2,5-dibromohexanedioate** is crucial. Standard analytical techniques are employed for this purpose.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: The proton spectrum is expected to show a multiplet for the methine protons (CH-Br), multiplets for the methylene protons (CH_2), and a singlet for the methyl ester protons (OCH_3). The integration of these signals will correspond to a 2:4:6 ratio.
  - ^{13}C NMR: The carbon spectrum will show signals for the carbonyl carbon of the ester, the carbon bearing the bromine, the methylene carbons, and the methyl carbon of the ester.
- Infrared (IR) Spectroscopy: The IR spectrum will be characterized by a strong absorption band around 1740 cm^{-1} corresponding to the C=O stretch of the ester group. C-H stretching vibrations will be observed in the 2850-3000 cm^{-1} region, and the C-Br stretching vibration will appear in the fingerprint region (typically 500-650 cm^{-1}).
- Mass Spectrometry (MS): Mass spectrometry will confirm the molecular weight of the compound. Due to the presence of two bromine atoms, the mass spectrum will exhibit a characteristic isotopic pattern for Br_{79} and Br_{81}.

Safety and Handling

Dimethyl 2,5-dibromohexanedioate is classified as a hazardous substance. It is harmful if swallowed and causes severe skin burns and eye damage.[1] As with all alkyl bromides, appropriate safety precautions must be taken.

- Personal Protective Equipment (PPE): Always wear a lab coat, chemical-resistant gloves (e.g., nitrile), and chemical splash goggles when handling this compound.[7]
- Engineering Controls: Work in a well-ventilated laboratory, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors.[7]
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Keep away from incompatible materials such as strong oxidizing agents and strong bases.[8]

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- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[8] Recommended storage is at 2-8°C under an inert atmosphere.[1]

- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. It may be necessary to treat it as hazardous waste.[8]

Conclusion

Dimethyl 2,5-dibromohexanedioate is a highly versatile and reactive chemical intermediate with significant potential in both pharmaceutical and materials science research. Its bifunctional nature allows for the creation of diverse and complex molecular structures. A comprehensive understanding of its synthesis, reactivity, and safe handling procedures, as outlined in this guide, is essential for harnessing its full potential in the laboratory. The continued exploration of the chemistry of this and related dibromoesters will undoubtedly lead to further innovations in drug discovery and the development of novel functional materials.

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